

Application Notes & Protocols for the In Vitro Study of 6-Hydroxydodecanedioyl-CoA

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Compound of Interest

Compound Name: 6-Hydroxydodecanedioyl-CoA

Cat. No.: B15552821

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

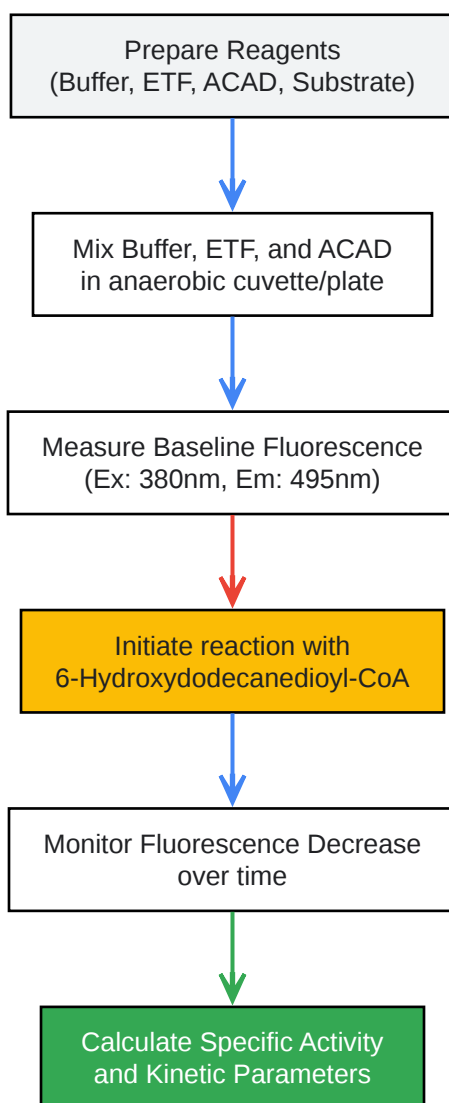
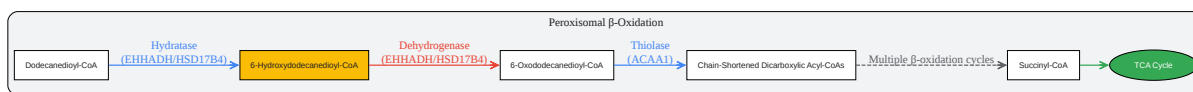
6-Hydroxydodecanedioyl-CoA is a long-chain hydroxy dicarboxylic acyl-CoA. While direct in vitro studies on this specific molecule are not extensively documented in current literature, its structure suggests involvement in fatty acid metabolism, particularly pathways related to ω -oxidation and subsequent β -oxidation of dicarboxylic acids.^{[1][2]} Long-chain dicarboxylic acids are known to be metabolized primarily through peroxisomal β -oxidation.^{[1][3]} The presence of a hydroxyl group suggests it may be an intermediate in the degradation of dodecanedioyl-CoA or a related compound.

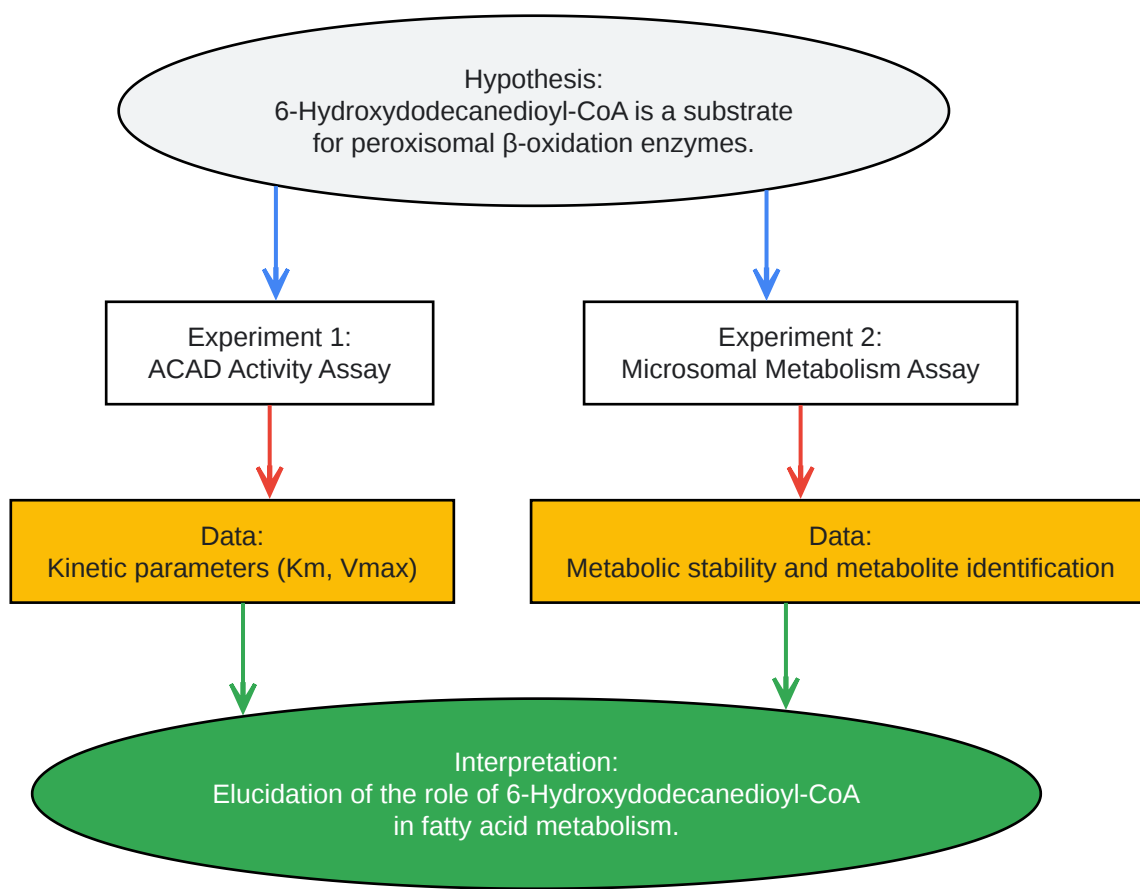
These application notes provide a theoretical framework and detailed protocols for the in vitro investigation of **6-Hydroxydodecanedioyl-CoA**, based on established methodologies for similar molecules. The proposed pathways and expected data are intended to serve as a guide for researchers initiating studies on this compound.

Proposed Metabolic Pathway

Based on the metabolism of other long-chain hydroxy dicarboxylic acids, **6-Hydroxydodecanedioyl-CoA** is hypothesized to be an intermediate in the peroxisomal β -oxidation pathway. This pathway is crucial for the breakdown of dicarboxylic acids that are formed, for instance, when mitochondrial fatty acid oxidation is overloaded or impaired.^{[1][2]}

The degradation of **6-Hydroxydodecanedioyl-CoA** would likely involve a series of enzymatic reactions catalyzed by acyl-CoA oxidases, bifunctional proteins, and thiolases.





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References

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